

# Personal protective equipment for handling 5-Chloro-2-(ethylamino)aniline

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## Compound of Interest

Compound Name: 5-Chloro-2-(ethylamino)aniline

Cat. No.: B1294831

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## Essential Safety and Handling Guide for 5-Chloro-2-(ethylamino)aniline

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Chloro-2-(ethylamino)aniline** (CAS No. 62476-15-7). Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

## Hazard Identification and Classification

**5-Chloro-2-(ethylamino)aniline** is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS):

- Skin irritation (Category 2): Causes skin irritation.<sup>[1]</sup>
- Eye irritation (Category 2): Causes serious eye irritation.<sup>[1]</sup>
- Specific target organ toxicity – single exposure (Category 3): May cause respiratory irritation.<sup>[1]</sup>

The signal word for this chemical is Warning.<sup>[1]</sup>

## Chemical and Physical Properties

A summary of the key quantitative data for **5-Chloro-2-(ethylamino)aniline** is presented below.

Property	Value	Source
CAS Number	62476-15-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C8H11ClN2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	170.64 g/mol	<a href="#">[1]</a>
EINECS Number	263-558-6	<a href="#">[1]</a>

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential. The following procedural guidance outlines the lifecycle of handling **5-Chloro-2-(ethylamino)aniline** in a laboratory setting.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this chemical to prevent skin, eye, and respiratory exposure.[\[4\]](#)

Protection Type	Recommended Equipment	Specifications & Best Practices
Eye/Face Protection	Safety Goggles or Face Shield	Wear tightly fitting safety goggles or a full-face shield conforming to OSHA's 29 CFR 1910.133 or European Standard EN166. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Skin Protection	Chemical-Resistant Gloves	Handle with chemical-impermeable gloves (e.g., Butyl, Neoprene). Nitrile gloves may offer limited protection and should be changed frequently. <a href="#">[8]</a> <a href="#">[9]</a> Gloves must be inspected before use. <a href="#">[6]</a>
Protective Clothing	Wear a long-sleeved lab coat, closed at the front. For tasks with a higher risk of splashing, a chemical-resistant apron or coveralls should be used. <a href="#">[10]</a> <a href="#">[11]</a>	
Footwear	Closed-toe shoes are mandatory. For larger quantities or spill response, chemical-resistant boots are recommended. <a href="#">[4]</a> <a href="#">[10]</a>	
Respiratory Protection	Fume Hood or Respirator	All handling should occur in a certified chemical fume hood to minimize inhalation. <a href="#">[12]</a> If a fume hood is not available or if exposure limits may be exceeded, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors. <a href="#">[5]</a>

## Step-by-Step Handling Protocol

### 1. Preparation and Planning:

- Ensure a Safety Data Sheet (SDS) for **5-Chloro-2-(ethylamino)aniline** is accessible.[\[1\]](#)
- Verify that a chemical fume hood is certified and functioning correctly.
- Locate the nearest eyewash station and safety shower and confirm they are unobstructed.  
[\[12\]](#)
- Prepare all necessary equipment and materials before handling the chemical to minimize movement and potential for spills.
- Ensure a spill kit with appropriate absorbent materials is readily available.

### 2. Handling the Chemical:

- Don all required PPE as specified in the table above.
- Perform all manipulations, including weighing and transferring, inside a chemical fume hood.  
[\[12\]](#)
- Avoid breathing dust, fumes, or vapors.[\[1\]](#)[\[8\]](#)
- Avoid contact with skin and eyes.[\[8\]](#)
- Keep the container tightly closed when not in use.[\[8\]](#)
- After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)[\[5\]](#) Do not eat, drink, or smoke in the work area.[\[8\]](#)

### 3. Spill Response:

- Evacuate personnel from the immediate spill area.
- Wearing appropriate PPE, contain the spill using an inert absorbent material.
- Prevent the spill from entering drains.[\[8\]](#)

- Collect the absorbed material into a suitable container for hazardous waste.
- Clean the spill area thoroughly.

## Step-by-Step Disposal Plan

### 1. Waste Collection:

- Collect all waste containing **5-Chloro-2-(ethylamino)aniline**, including contaminated consumables (e.g., gloves, absorbent pads), in a designated, properly labeled hazardous waste container.[\[9\]](#)
- Do not mix with incompatible waste streams.

### 2. Waste Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure secondary containment area.
- Keep waste containers away from heat and sources of ignition.[\[13\]](#)

### 3. Final Disposal:

- Dispose of the hazardous waste through an approved waste disposal facility.[\[5\]](#)
- All disposal activities must comply with local, state, and federal regulations.[\[14\]](#) Do not dispose of this chemical down the drain.[\[8\]](#)[\[9\]](#)

## First Aid Measures

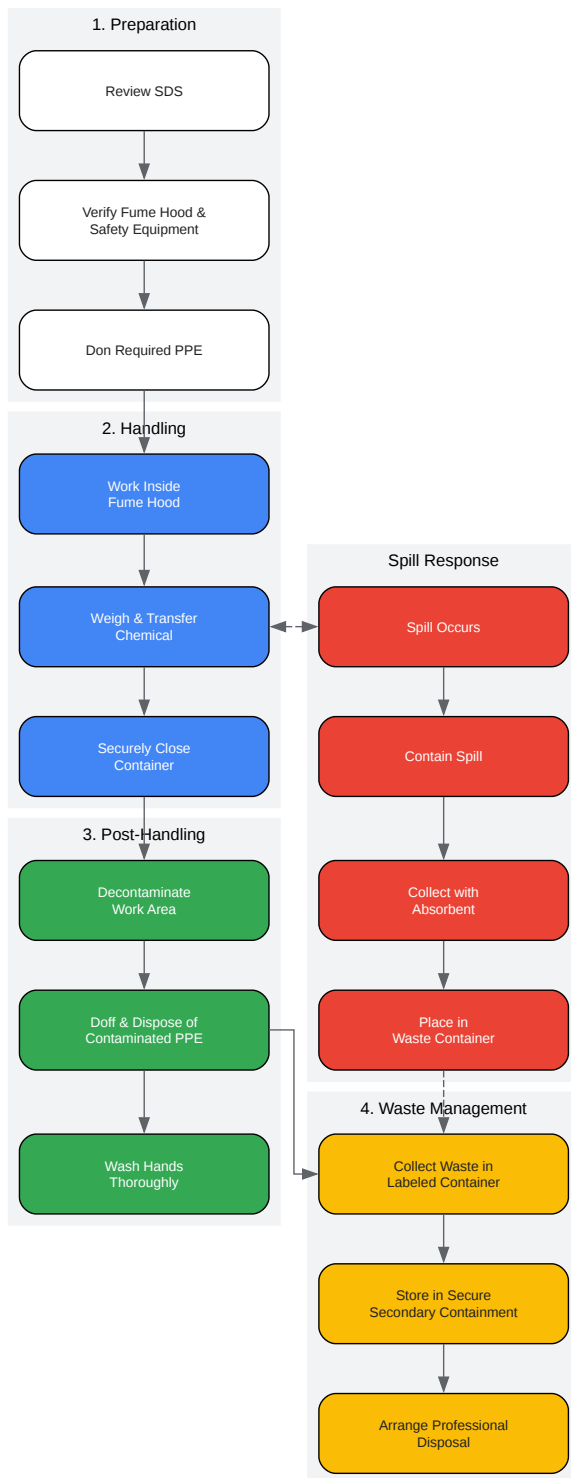
Immediate action is required in case of exposure.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[8\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with plenty of soap and water. Get medical help if skin irritation occurs.[\[1\]](#)[\[8\]](#)

- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[1][5][8]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[8]

## Workflow for Safe Handling and Disposal

Workflow for 5-Chloro-2-(ethylamino)aniline

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Caption: Logical workflow for the safe handling and disposal of **5-Chloro-2-(ethylamino)aniline**.

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